

An In-depth Technical Guide to Natural Sources of Indole-3-Carboxylate Derivatives

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Compound of Interest

Compound Name: *methyl 1-methyl-1H-indole-3-carboxylate*

Cat. No.: *B173790*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the natural sources, biosynthesis, and biological activities of indole-3-carboxylate derivatives. It is designed to serve as a valuable resource for researchers, scientists, and professionals involved in drug discovery and development, offering detailed experimental protocols, quantitative data, and visual representations of key biological pathways.

Natural Sources of Indole-3-Carboxylate Derivatives

Indole-3-carboxylate derivatives are a class of naturally occurring compounds that have been isolated from a diverse range of organisms, including plants, marine life, and microorganisms. These compounds have garnered significant interest due to their varied and potent biological activities.

Plant Kingdom

The plant kingdom is a rich source of indole-3-carboxylate derivatives, where they often play crucial roles in defense mechanisms and growth regulation.

- **Cruciferous Plants (Brassicaceae):** The model plant *Arabidopsis thaliana* is a well-documented source of various indole-3-carboxylic acid (ICOOH) derivatives. These compounds are synthesized from tryptophan and accumulate in response to pathogens.^{[1][2]}

Key derivatives found in *Arabidopsis* include glucose conjugates of ICOOH and 6-hydroxyindole-3-carboxylic acid.[\[1\]](#)[\[2\]](#)

Marine Organisms

The marine environment, with its vast biodiversity, has proven to be a prolific source of novel indole-3-carboxylate derivatives, many of which exhibit promising pharmacological properties.

- **Marine Sponges:** Sponges of the genus *Ircinia* and *Hyrtilis* are known to produce a variety of brominated and hydroxylated indole derivatives. For instance, 5-hydroxy-1H-indole-3-carboxylic acid ethyl ester and 5-hydroxy-1H-indole-3-glyoxylate ethyl ester have been isolated from *Ircinia* sp.
- **Marine-Derived Bacteria:** The marine bacterium *Streptomyces* sp., particularly the strain APA-053 isolated from moss, is a notable producer of 6-isoprenylindole-3-carboxylic acid.[\[3\]](#) This prenylated indole derivative has demonstrated significant anti-melanogenic activity.[\[3\]](#)

Microorganisms

Microorganisms, particularly endophytic fungi, are emerging as a significant source of bioactive indole-3-carboxylate derivatives.

- **Endophytic Fungi:** The endophytic fungus *Lasiodiplodia pseudotheobromae* LPS-1, isolated from the medicinal plant *Ilex cornuta*, produces indole-3-carboxylic acid.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#) This compound has been shown to act synergistically with jasmonic acid to enhance plant defense against fungal pathogens.[\[4\]](#)[\[5\]](#)[\[6\]](#)

Biosynthesis of Indole-3-Carboxylate Derivatives

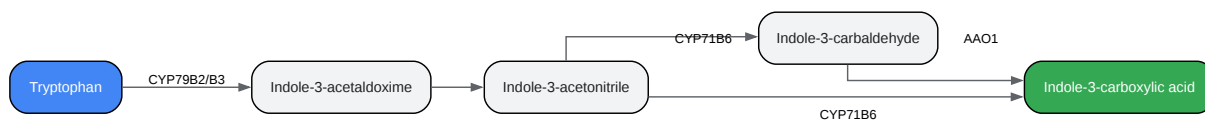
The biosynthetic pathways leading to indole-3-carboxylate derivatives vary among different organisms. Understanding these pathways is crucial for metabolic engineering and optimizing the production of these valuable compounds.

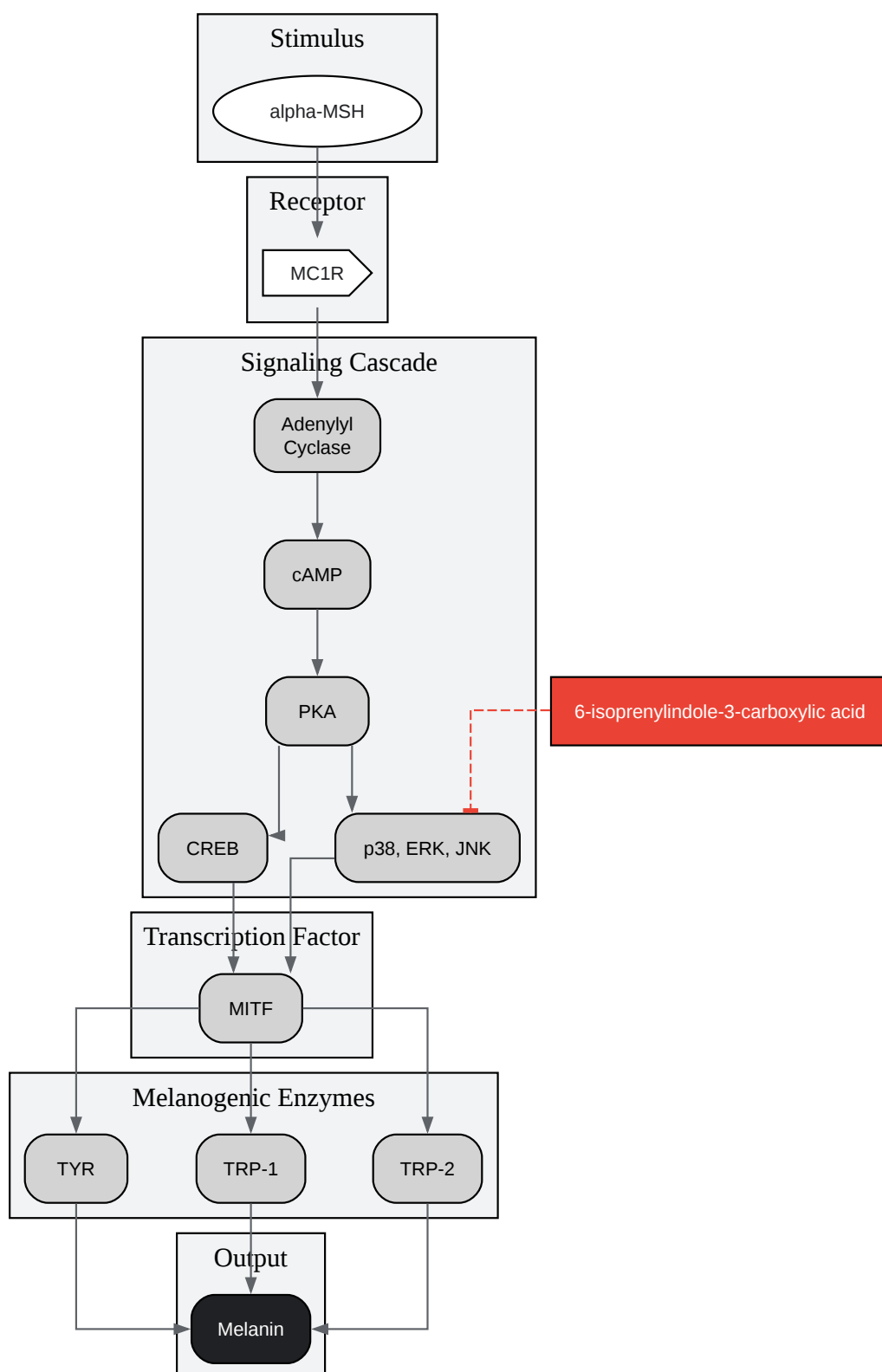
Biosynthesis in *Arabidopsis thaliana*

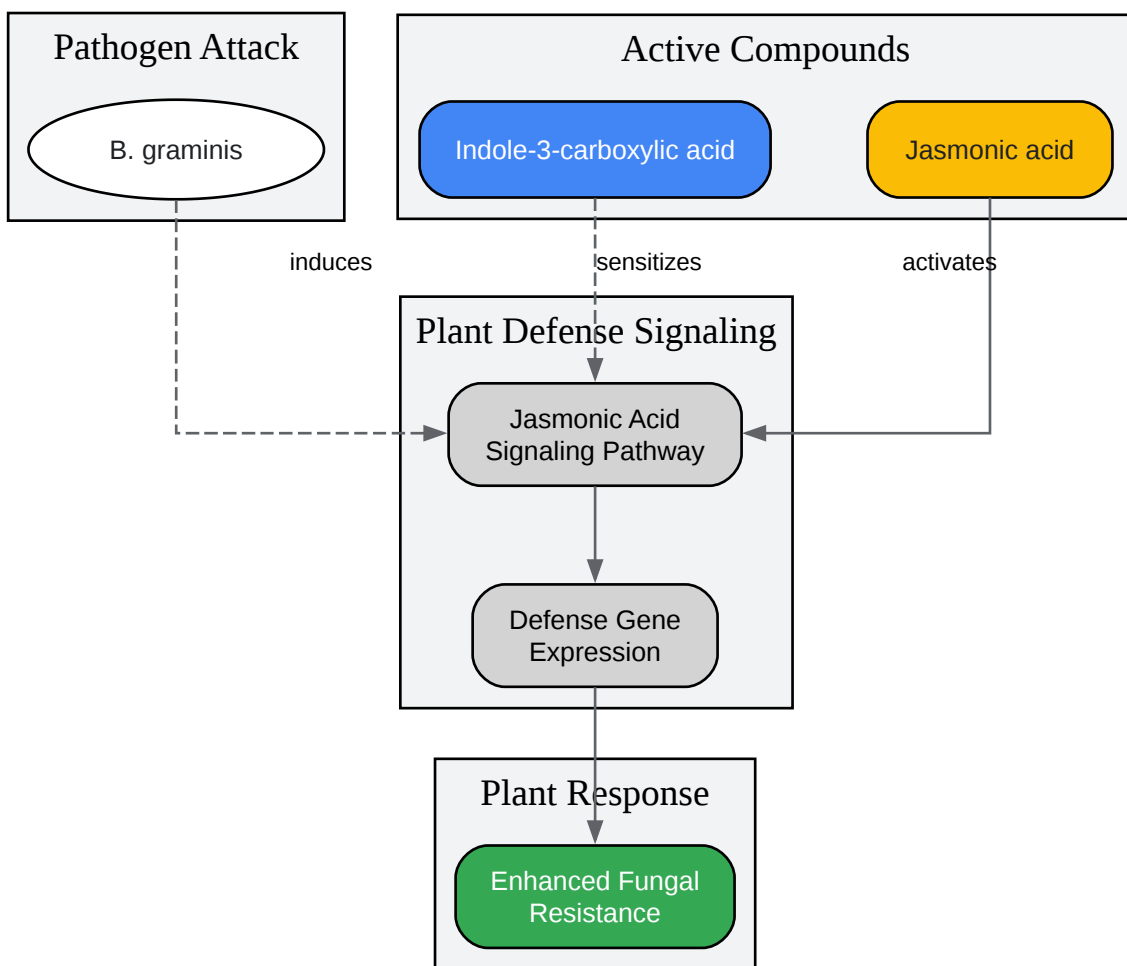
In *Arabidopsis*, the biosynthesis of indole-3-carboxylic acid derivatives is a part of the plant's defense response and originates from the amino acid tryptophan.[\[1\]](#)[\[2\]](#)

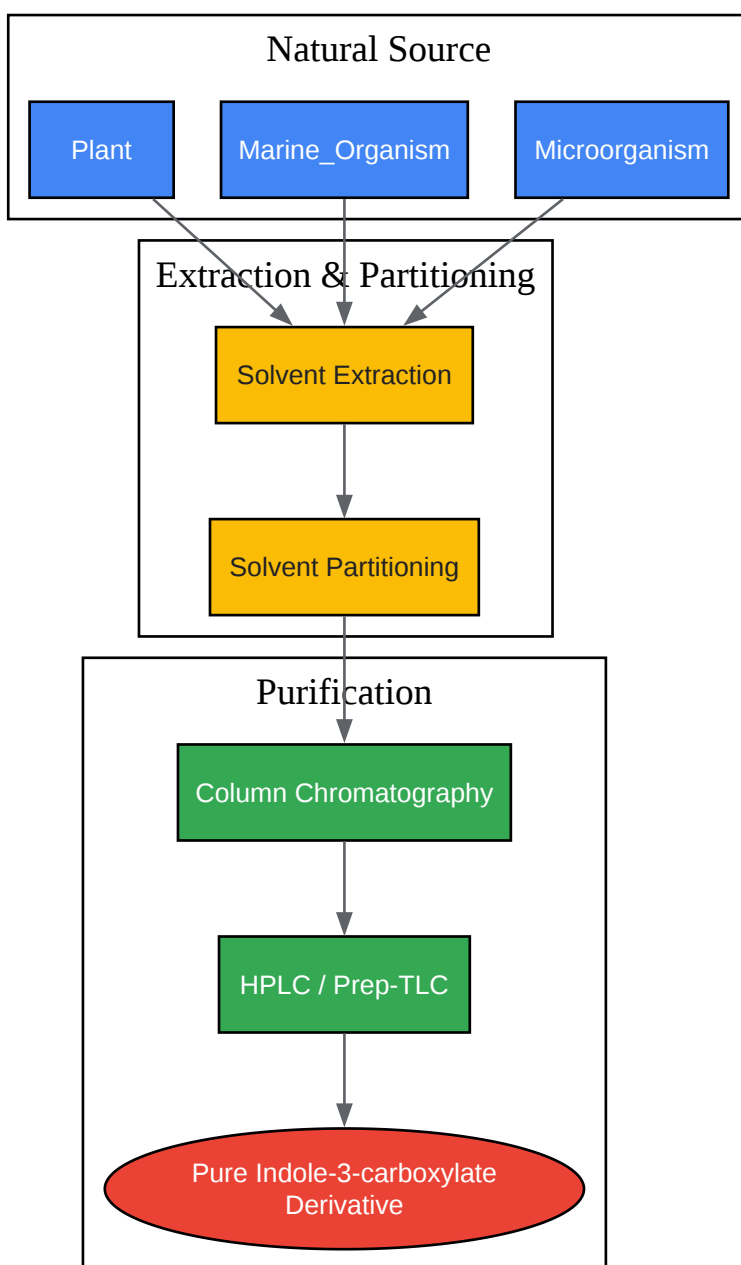
The key steps in this pathway are:

- Tryptophan is converted to indole-3-acetaldoxime (IAOx) by cytochrome P450 enzymes CYP79B2 and CYP79B3.^[1]
- IAOx is then converted to indole-3-acetonitrile (IAN).
- The cytochrome P450 enzyme CYP71B6 efficiently converts IAN into indole-3-carbaldehyde (ICHO) and indole-3-carboxylic acid (ICOOH).^{[1][2]}
- The enzyme ARABIDOPSIS ALDEHYDE OXIDASE 1 (AAO1) is responsible for the oxidation of ICHO to ICOOH.^{[1][2]}









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